

In-Depth Technical Guide: Isoprene Monoxide (CAS 1838-94-4)

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Compound of Interest

Compound Name: 2-Methyl-2-vinyloxirane

Cat. No.: B167661

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, suppliers, and key experimental applications of Isoprene Monoxide, CAS number 1838-94-4. The information is intended to support research and development activities in the chemical and pharmaceutical sciences.

Core Properties of Isoprene Monoxide

Isoprene Monoxide, also known as **2-Methyl-2-vinyloxirane**, is a reactive epoxide that serves as a versatile intermediate in organic synthesis.^[1] Its utility is prominent in the pharmaceutical industry for the synthesis of various drug compounds.^[2]

Physicochemical Data

The following table summarizes the key physicochemical properties of Isoprene Monoxide.

Property	Value	Reference
CAS Number	1838-94-4	[3]
Molecular Formula	C ₅ H ₈ O	[2][3]
Molecular Weight	84.12 g/mol	[2][3]
Appearance	Colorless liquid	[2]
Boiling Point	79.5-81 °C	[2][3]
Density	0.857 g/mL at 25 °C	[2][3]
Refractive Index (n _{20/D})	1.416	[2][3]
Flash Point	-8 °C (17.6 °F) - closed cup	[3][4]
Vapor Pressure	102 mmHg at 25°C	[2]
Water Solubility	Slightly soluble	[2]
Storage Temperature	2-8°C	[2][3]

Safety and Handling Information

Isoprene Monoxide is a highly flammable liquid and is classified as a hazardous substance.[2]
[3]

Hazard Classifications	GHS Statements	Precautionary Statements
Flammable liquids (Category 2)	H225: Highly flammable liquid and vapor.	P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.
Skin irritation (Category 2)	H315: Causes skin irritation.	P280: Wear protective gloves/protective clothing/eye protection/face protection.
Eye irritation (Category 2A)	H319: Causes serious eye irritation.	P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Specific target organ toxicity - single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation.	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.

Commercial Suppliers

Isoprene Monoxide (CAS 1838-94-4) is available from several chemical suppliers for research and development purposes.

Supplier	Product Name	Purity
Sigma-Aldrich	2-Methyl-2-vinyloxirane	95%
Fisher Scientific	Isoprene monoxide	95%
AK Scientific, Inc.	2-Methyl-2-vinyloxirane	97%
CymitQuimica	Isoprene monoxide	95%

Experimental Protocols and Applications

Isoprene Monoxide is a valuable building block in various chemical transformations. Its epoxide ring is susceptible to ring-opening reactions, and its vinyl group can participate in other addition

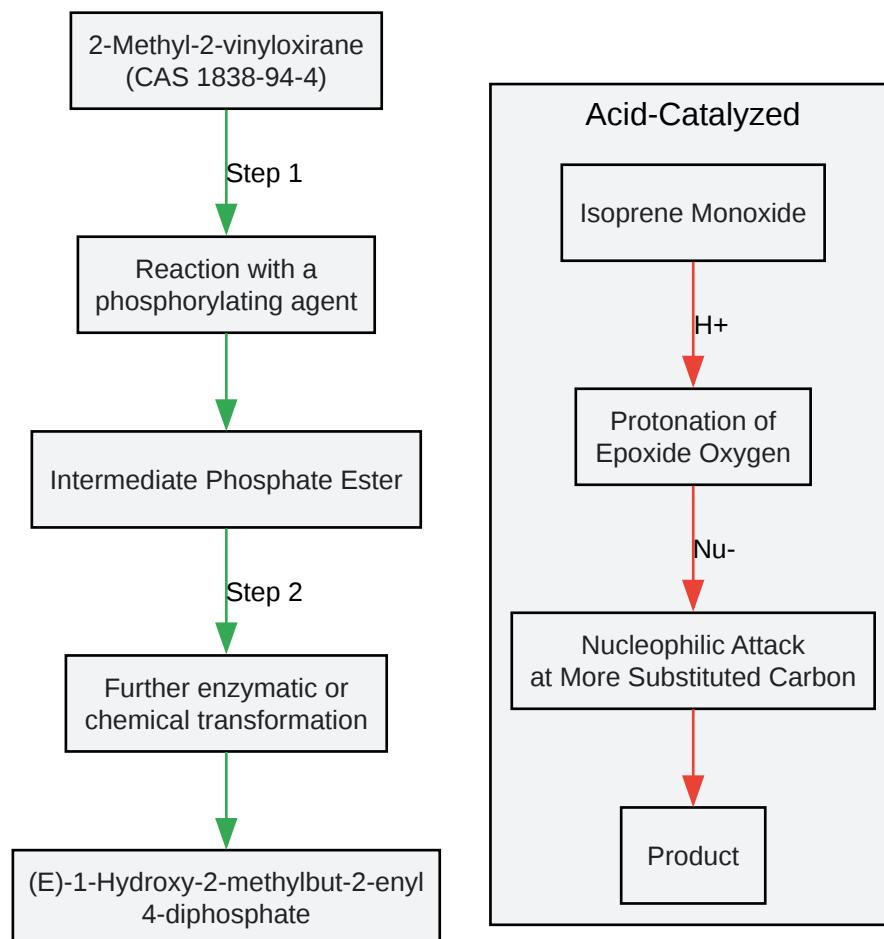
reactions.

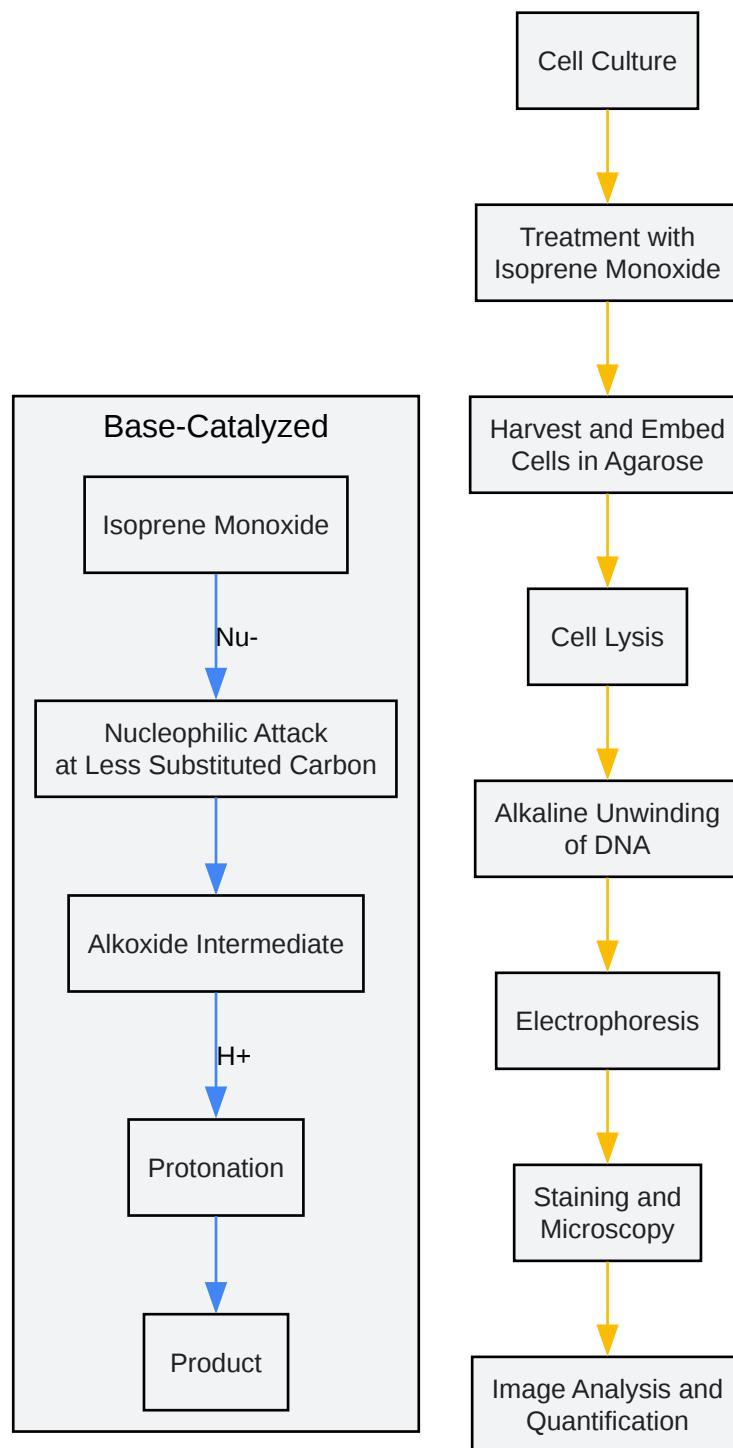
Synthesis of (E)-1-Hydroxy-2-methylbut-2-enyl 4-diphosphate

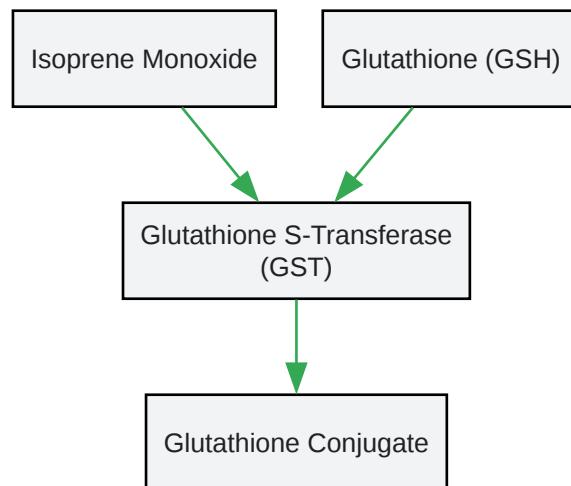
Isoprene monoxide is a key starting material for the synthesis of (E)-1-Hydroxy-2-methylbut-2-enyl 4-diphosphate, an intermediate in the non-mevalonate pathway of isoprenoid biosynthesis.

Methodology:

The synthesis involves a two-step process starting from **2-methyl-2-vinyloxirane**. While the full detailed protocol requires consulting the primary literature, the general workflow is outlined below.







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